Comprehensive Implementation Guide for ADOpy: Application Notes and Experimental Protocols

Author: Smolecule Technical Support Team. **Date**: February 2026

Compound Focus: **AdCaPy**

Cat. No.: S5441609

Get Quote

Introduction to Adaptive Design Optimization with ADOpy

Adaptive Design Optimization (ADO) represents a paradigm shift in experimental methodology, moving beyond traditional **static experimental designs** to an **adaptive framework** that dynamically optimizes experimental stimuli based on incoming data. The **ADOpy library** implements this sophisticated methodology in Python, providing researchers with a powerful tool for maximizing **information gain** while minimizing **resource expenditure** in experimental settings. Based on the theoretical foundation established by Myung, Cavagnaro, & Pitt (2013), ADOpy enables researchers to implement **computationally efficient** adaptive experiments across various domains, particularly in behavioral and cognitive research [1] [2].

The fundamental advantage of ADO over traditional experimental designs lies in its **sequential decision-making process**. Whereas conventional experiments fix all design parameters before data collection begins, ADO continuously updates the **probability distributions** over model parameters and uses this information to select optimal experimental designs at each trial. This approach is particularly valuable in **drug development** contexts where participant time is limited, ethical considerations require minimizing exposure to suboptimal conditions, and research questions involve complex cognitive processes that are not directly observable.

© 2026 Smolecule. All rights reserved.

Core Architecture and Components

System Overview

ADOpy's architecture employs a **modular structure** centered around three fundamental classes that work in concert to implement adaptive design optimization. This **separation of concerns** allows researchers to customize specific aspects of their experimental framework while maintaining the overall ADO workflow. The system uses a **grid-based computation** approach that discretizes the continuous spaces of possible designs, parameters, and responses, transforming computationally challenging integration problems into manageable matrix operations [2].

The framework integrates seamlessly with the **scientific Python ecosystem**, building on NumPy for numerical computations, SciPy for scientific functions, and Pandas for data manipulation [1] [2]. This integration ensures that researchers can incorporate ADOpy into their existing experimental workflows with minimal friction while leveraging the extensive functionality of these established libraries.

Component Specifications

Table 1: Core Components of the ADOpy Architecture

Component	Class	Purpose	Key Methods
Experimental Design	`adopy.Task`	Defines design variables and response variables for the experiment	`extract_designs()`, `extract_responses()`
Statistical Model	`adopy.Model`	Specifies the computational model relating parameters to responses	`compute()`, `extract_params()`
Optimization Engine	`adopy.Engine`	Coordinates adaptive design selection and posterior updating	`get_design()`, `update()`, `mutual_info`

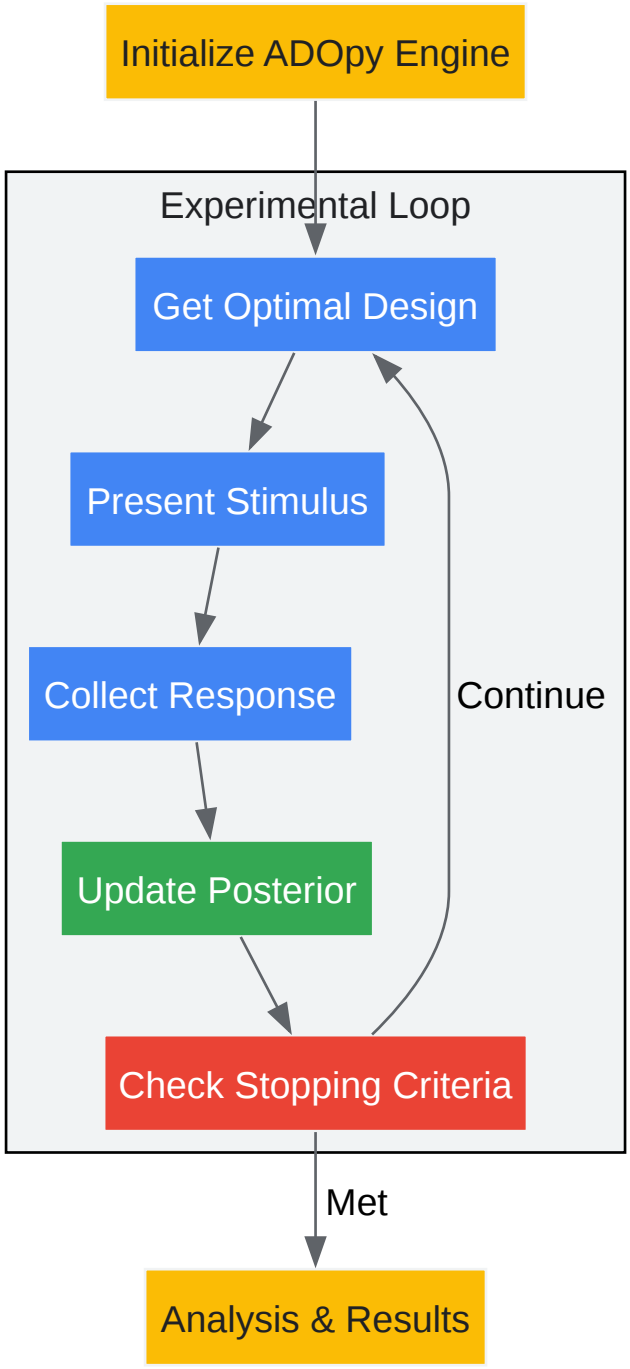
© 2026 Smolecule. All rights reserved.

The **Task component** (`adopy.Task`) serves as the experimental blueprint, defining both the **design space** (possible experimental stimuli or conditions) and the **response space** (possible participant responses). The **Model component** (`adopy.Model`) encapsulates the **statistical relationship** between model parameters, experimental designs, and expected responses, implementing the computational model that forms the theoretical basis for the experiment. The **Engine component** (`adopy.Engine`) orchestrates the adaptive optimization process, calculating the **mutual information** between designs and parameters to select optimal stimuli and updating the **posterior distribution** as data is collected [2].

The interaction between these components follows a consistent pattern throughout the experiment: the Engine queries the Task for available designs, evaluates them using the Model, selects the optimal design, collects responses, and updates parameter estimates. This **iterative optimization cycle** continues until a stopping criterion is reached, such as a target precision level or maximum number of trials.

Architectural Workflow

© 2026 Smolecule. All rights reserved.



Click to download full resolution via product page

Diagram 1: ADOpy Experimental Workflow. The process begins with engine initialization, enters an iterative loop of design selection, stimulus presentation, response collection, and posterior updating, continuing until stopping criteria are met.

© 2026 Smolecule. All rights reserved.

The **workflow diagram** illustrates the sequential process of an ADOpy experiment. The system begins by initializing the optimization engine with prior distributions over model parameters. The core **experimental loop** consists of five key operations: (1) calculating the optimal design based on current parameter estimates, (2) presenting the corresponding stimulus to the participant, (3) collecting the participant's response, (4) updating posterior distributions using Bayesian inference, and (5) evaluating stopping criteria. This loop continues until the **stopping conditions** are satisfied, at which point final parameter estimates are extracted and analyzed.

Implementation Protocol

Experimental Design Phase

The implementation of an ADOpy experiment begins with a comprehensive **design phase** where researchers specify the theoretical and methodological foundations of their study. This critical phase involves three key activities:

- **Task Specification**: Researchers define the experimental structure by creating a custom `Task` class or selecting from pre-implemented tasks. This specification includes delineating the **design space** (all possible experimental conditions or stimuli), **response space** (all possible participant responses), and the mapping between them. For custom tasks, this involves extending the `adopy.Task` base class and implementing methods to extract designs and responses [2].

- **Computational Modeling**: Researchers implement their theoretical framework by defining a `Model` class that mathematically specifies the relationship between parameters, designs, and responses. The model should include a `compute()` method that calculates the **probability of responses** given parameters and designs, effectively defining the **likelihood function** for the experimental paradigm [2].

- **Grid Configuration**: A crucial implementation detail in ADOpy is the definition of discrete grids for designs, parameters, and responses. These grids transform continuous optimization problems into tractable discrete computations. Researchers must carefully specify `grid_design`, `grid_param`, and `grid_response` to ensure they adequately cover the space of possible values while maintaining computational feasibility [2].

© 2026 Smolecule. All rights reserved.

Execution Phase

The **execution phase** implements the core adaptive optimization loop, where experiments dynamically evolve based on participant responses. This phase consists of the following steps:

- **Engine Initialization**: Instantiate the `Engine` class with the defined Task, Model, and grids. The engine maintains the **current posterior distribution** over parameters and handles the computation of **mutual information** for design selection [2].
- **Adaptive Trial Loop**: For each experimental trial:
  - Call `engine.get_design()` to select the optimal stimulus based on current parameter estimates
  - Present the selected design to the participant
  - Collect the participant's response
  - Update the posterior distribution using `engine.update(design, response)`
- **Progress Monitoring**: Track estimation precision throughout the experiment by monitoring the **posterior distribution** convergence. This monitoring can inform stopping decisions and provide quality control during data collection.

The execution phase exemplifies the core advantage of ADO: by selecting stimuli that maximize information gain, the method achieves precise parameter estimates with fewer trials than non-adaptive approaches.

Analysis and Interpretation

The final implementation phase focuses on extracting and interpreting results from the completed experiment:

- **Parameter Estimation**: Retrieve final parameter estimates from the engine's posterior distribution. These estimates represent the **maximum a posteriori** (MAP) or **Bayesian posterior mean** values that best explain the observed data.
- **Model Validation**: Evaluate model fit by comparing observed and predicted responses across the design space. This validation may include **posterior predictive checks** to assess whether the model adequately captures patterns in the data.

© 2026 Smolecule. All rights reserved.

- **Result Export**: Export trial-by-trial data, including designs presented, responses collected, and posterior updates at each trial. This comprehensive data record enables secondary analyses and methodological transparency.

Pre-Implemented Tasks and Usage Examples

Available Task Modules

ADOpy provides researchers with several pre-implemented experimental paradigms that cover common use cases in behavioral research. These ready-to-use implementations significantly reduce the implementation overhead for applying ADO to standard experimental designs.

Table 2: Pre-Implemented Experimental Paradigms in ADOpy

Task Module	Experimental Paradigm	Key Classes	Typical Applications
`adopy.tasks.psi`	Psychometric function estimation for 2AFC tasks	`Task2AFC`, `ModelLogistic`, `EnginePsi`	Sensory threshold measurement, perceptual decision making
`adopy.tasks.cra`	Choice under risk and ambiguity	`TaskCRA`, `ModelLinear`, `EngineCRA`	Decision-making research, risk preference assessment
`adopy.tasks.ddt`	Delay discounting tasks	`TaskDD`, `ModelHyperbolic`, `EngineDD`	Impulsivity measurement, intertemporal choice studies

The **psychometric function estimation** module (`psi`) is particularly valuable for psychophysical experiments that aim to estimate sensory thresholds or perceptual biases. The **delay discounting task** (`ddt`) implements paradigms used to quantify how individuals devalue rewards as a function of delay, with applications in clinical psychology and neuroeconomics. The **choice under risk and ambiguity** module

© 2026 Smolecule. All rights reserved.

(`cra`) provides tools for studying decision-making under uncertain conditions, relevant to both basic cognitive science and applied fields like behavioral economics [1] [2].

Implementation Example

The following code illustrates a basic implementation of a psychometric function estimation experiment using the pre-implemented psi module:

This example demonstrates the **typical workflow** for an ADOpy experiment: initialization of components followed by an iterative loop of design selection, stimulus presentation, response collection, and posterior updating. The pre-implemented classes handle the complex calculations involved in design optimization, allowing researchers to focus on experimental specifics.

Advanced Implementation Considerations

Technical Foundations

The computational efficiency of ADOpy relies on its **grid-based approximation** of continuous spaces. This approach transforms complex integrals into manageable sums but requires careful consideration of grid resolution and range. Researchers should select grid densities that balance **computational demands** with **estimation precision**, potentially using pilot data to inform these choices.

The core optimization in ADOpy involves calculating the **mutual information** between designs and parameters, which quantifies how much information a particular design is expected to provide about the model parameters. This calculation requires integrating over both the parameter space and response space, making the grid-based approximation essential for computational feasibility.

Best Practices

Based on the documented experiences of ADOpy users and the theoretical foundations of adaptive design optimization, researchers should consider the following implementation recommendations:

© 2026 Smolecule. All rights reserved.

- **Pilot Testing**: Conduct small-scale pilot studies to validate experimental procedures and inform grid specifications. Pilot data can help identify appropriate ranges for parameter grids and verify that models adequately capture behavior.
- **Convergence Monitoring**: Implement monitoring procedures to track parameter estimate stability throughout the experiment. While fixed trial counts are common, convergence-based stopping rules can improve efficiency.
- **Model Validation**: Where possible, compare multiple computational models to ensure the selected model provides an adequate account of the data. ADOpy's modular structure facilitates these comparisons.

Conclusion

ADOpy provides researchers with a powerful and flexible framework for implementing **adaptive design optimization** in experimental research. Its modular architecture, combining Tasks, Models, and Engines, offers both simplicity for standard experimental paradigms and flexibility for custom implementations. The pre-implemented tasks for common behavioral paradigms further reduce the barrier to adopting these advanced methods.

The **grid-based computational approach** makes adaptive design optimization practical without requiring specialized computational expertise, while integration with the scientific Python ecosystem ensures compatibility with existing research workflows. For drug development professionals and researchers across experimental disciplines, ADOpy represents a valuable tool for maximizing information gain from limited data, particularly when working with constrained participant populations or complex cognitive models.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. GitHub - adopy / adopy : Adaptive Design Optimization for Experimental... [github.com]

2. / adopy | DeepWiki adopy [deepwiki.com]

To cite this document: Smolecule. [Comprehensive Implementation Guide for ADOpy: Application Notes and Experimental Protocols]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b5441609#how-to-implement-adopy]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com

© 2026 Smolecule. All rights reserved.